

Uncharted Territory: The Cellular Target Landscape of PTP1B-IN-15 Remains Undisclosed

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PTP1B-IN-15

Cat. No.: B15577795

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Despite its commercial availability as a "potent and selective" inhibitor of Protein Tyrosine Phosphatase 1B (PTP1B), a comprehensive, publicly available dataset detailing the cellular targets of **PTP1B-IN-15** beyond its intended enzyme is currently absent from the scientific literature. Researchers, scientists, and drug development professionals seeking to utilize this compound should proceed with caution, as its broader biological effects and potential off-target interactions are not documented in peer-reviewed studies.

Protein Tyrosine Phosphatase 1B is a well-established negative regulator of insulin and leptin signaling pathways, making it a significant therapeutic target for type 2 diabetes, obesity, and certain cancers. The development of specific inhibitors is a key focus of research. While **PTP1B-IN-15** is marketed as one such inhibitor, the critical data required to validate its selectivity and understand its full mechanism of action within a cellular context is not accessible.

Our extensive search for information on **PTP1B-IN-15**, identified by the CAS number 765317-71-3, across numerous scientific databases and chemical repositories has yielded no primary research articles describing its synthesis, characterization, or screening against a wider panel of cellular targets. Commercial vendor websites list the compound and describe its intended purpose, but do not provide any quantitative data on its inhibitory activity against other phosphatases, kinases, or any other protein classes.

This lack of information precludes the creation of a detailed technical guide as requested. Key components of such a guide, including:

- **Quantitative Data on Off-Target Effects:** No IC50 or Ki values for **PTP1B-IN-15** against other proteins are available to be summarized in a comparative table.
- **Detailed Experimental Protocols:** Without the original research, the methodologies for any selectivity screening (e.g., kinome scans, cellular thermal shift assays, or proteomic profiling) that may have been performed remain unknown.
- **Signaling Pathway Visualizations:** It is not possible to generate diagrams of signaling pathways affected by off-target interactions without evidence of such interactions.

It is crucial to distinguish **PTP1B-IN-15** (CAS 765317-71-3) from other commercially available PTP1B inhibitors. For instance, a different compound, often generically labeled as "PTP1B Inhibitor" with the CAS number 765317-72-4, has been described in the literature as a cell-permeable, allosteric inhibitor of PTP1B with reported IC50 values. However, this is a distinct chemical entity, and its properties cannot be extrapolated to **PTP1B-IN-15**.

In conclusion, for researchers and drug development professionals, the cellular target profile of **PTP1B-IN-15** beyond PTP1B is an uncharted area. The assertion of its selectivity is, at present, not substantiated by publicly accessible scientific data. Any investigation utilizing this compound would necessitate independent, comprehensive profiling to determine its true specificity and potential for off-target effects. Until such data becomes available, its use in biological systems carries an inherent risk of confounding results due to unknown protein interactions.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com